

# A Researcher's Guide to Personal Protective Equipment for Handling Diisopropylaminoborane

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Diisopropylaminoborane*

Cat. No.: B2863991

[Get Quote](#)

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals working with **Diisopropylaminoborane**. The focus is on procedural, step-by-step guidance for the selection and use of Personal Protective Equipment (PPE) to ensure laboratory safety and proper chemical handling.

## Hazard Assessment: Understanding the Risks of Diisopropylaminoborane

**Diisopropylaminoborane** is a highly reactive and hazardous compound requiring stringent safety protocols. A thorough understanding of its properties is the foundation for selecting appropriate PPE.

### Key Hazards:

- **High Flammability:** **Diisopropylaminoborane** is a highly flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its vapors can form explosive mixtures with air and may travel a considerable distance to an ignition source and flash back.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Water Reactivity:** This compound reacts violently with water and moisture, releasing flammable gases which can ignite.[\[7\]](#)

- Corrosivity: It is corrosive and causes severe skin burns and eye damage upon contact.[1][2]  
[7]
- Toxicity: **Diisopropylaminoborane** is harmful if swallowed and toxic if inhaled.[1][2] It may also cause respiratory irritation.[1][2]
- Dermal Absorption: The compound can be rapidly absorbed through the skin, contributing to its toxicity.[4]

The National Fire Protection Association (NFPA) 704 rating for the closely related compound, Diisopropylamine, is a useful indicator of the hazards.[8]

NFPA 704 Diamond for Diisopropylamine	
Health (Blue)	3 - Can cause serious or permanent injury.[9]
Flammability (Red)	3 - Can be ignited under almost all ambient temperature conditions.[9]
Instability (Yellow)	0 - Normally stable, even under fire conditions. [9]
Special (White)	

## Core Personal Protective Equipment (PPE) Protocol

Given the significant hazards, a comprehensive PPE ensemble is mandatory when handling **Diisopropylaminoborane**. All work with this reagent must be conducted in a certified chemical fume hood.[1][6][10]

### Eye and Face Protection

Due to the severe corrosivity and potential for splashes, robust eye and face protection is critical.

- Primary Protection: Wear tightly fitting chemical splash goggles that meet ANSI Z87.1 standards.[4][5]

- Secondary Protection: A full-face shield (minimum 8 inches) must be worn over the safety goggles to protect the entire face from splashes.[4][5][11]

## Hand Protection

To prevent skin contact and absorption, selection of the correct gloves is paramount.

- Glove Type: Nitrile or neoprene gloves are recommended for handling borane compounds. [10] Given the risk of rapid skin absorption, double gloving is a prudent measure.
- Inspection and Use: Always inspect gloves for tears or punctures before use.[4][5][10] Remove and replace gloves immediately if they become contaminated. Use proper glove removal technique to avoid contaminating your hands.[4][5]

## Body Protection

Protect your body from potential splashes and spills.

- Lab Coat: A clean, long-sleeved, flame-resistant lab coat is required.[10]
- Apron: For larger quantities or operations with a higher splash risk, a chemical-resistant apron worn over the lab coat is recommended.
- Footwear: Fully enclosed, chemical-resistant shoes must be worn.[11]

## Respiratory Protection

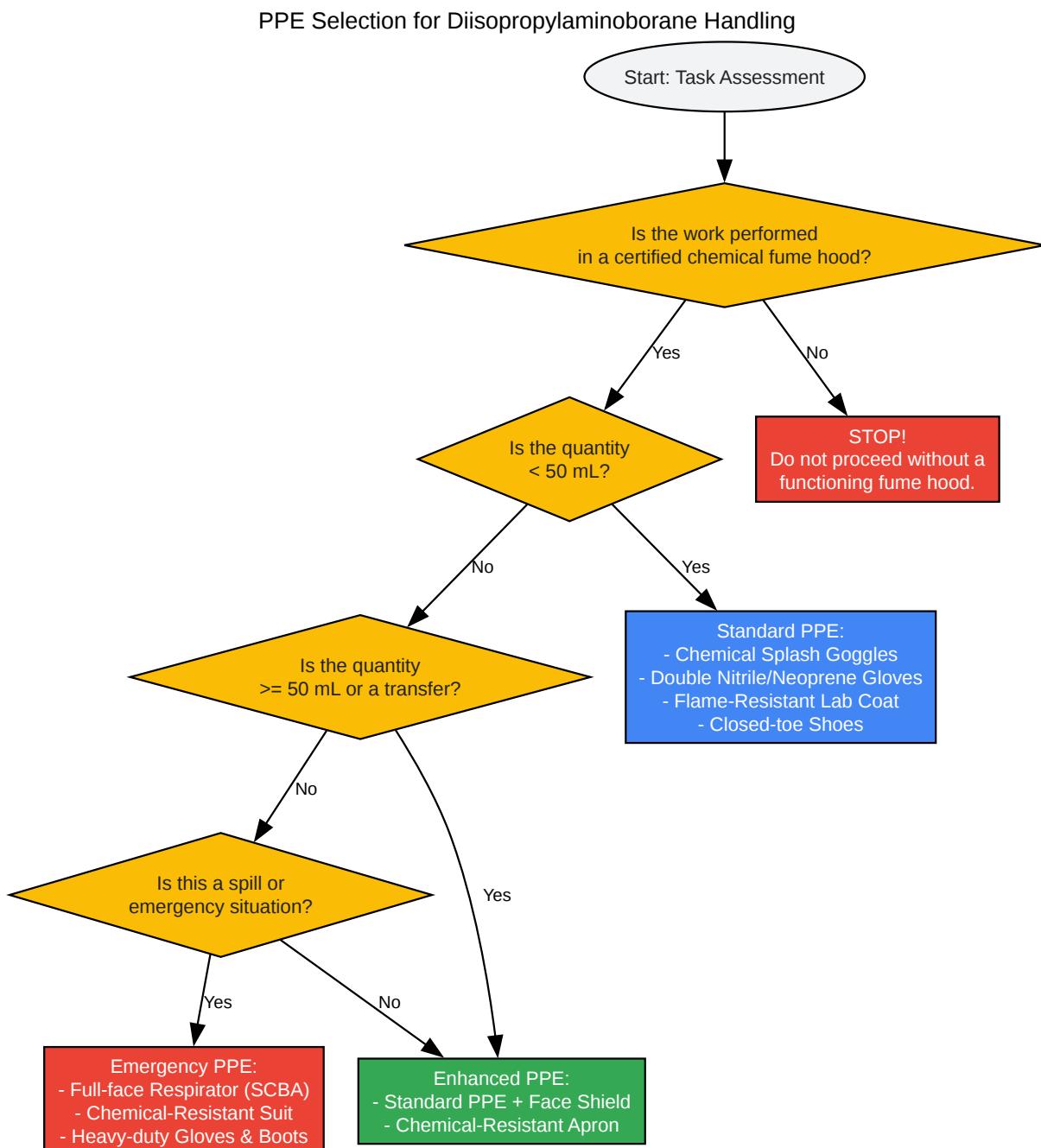
Work must be performed in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.[1][6][10]

- Standard Operations: For small-scale work within a properly functioning chemical fume hood, additional respiratory protection is typically not required.
- Emergency Situations: In the event of a large spill or ventilation failure, a respirator with appropriate cartridges for organic vapors and acid gases may be necessary.[10] For major incidents, a self-contained breathing apparatus (SCBA) is required.[4][5][12]

## PPE Selection and Use Protocol

## Decision-Making for PPE Selection

The following diagram outlines the logical flow for selecting the appropriate level of PPE based on the nature of the experimental work.

[Click to download full resolution via product page](#)

Caption: PPE selection workflow for **Diisopropylaminoborane**.

## Step-by-Step PPE Procedures

### Donning (Putting On) PPE:

- Footwear and Clothing: Ensure you are wearing appropriate lab attire, including long pants and closed-toe shoes.
- Inner Gloves: Don the first pair of nitrile or neoprene gloves.
- Lab Coat: Put on your flame-resistant lab coat and fasten it completely.
- Outer Gloves: Don the second pair of gloves, ensuring they go over the cuffs of the lab coat.
- Goggles: Put on your chemical splash goggles.
- Face Shield: If required, put on the face shield over the goggles.

### Doffing (Taking Off) PPE:

- Outer Gloves: Remove the outer pair of gloves, peeling them off so they turn inside out without touching the exterior.
- Face Shield and Goggles: Remove the face shield (if used), followed by the goggles, handling them by the strap.
- Lab Coat: Unfasten and remove your lab coat, folding it so the contaminated exterior is folded inward.
- Inner Gloves: Remove the final pair of gloves using the same inside-out technique.
- Hand Hygiene: Wash your hands thoroughly with soap and water.[\[4\]](#)[\[5\]](#)

## Summary of PPE Recommendations

Task/Operation	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Small-Scale Use (<50 mL) in Fume Hood	Chemical Splash Goggles	Double Nitrile/Neoprene Gloves	Flame-Resistant Lab Coat	Not required with proper ventilation
Large-Scale Use or Transfers in Fume Hood	Goggles & Face Shield	Double Nitrile/Neoprene Gloves	Flame-Resistant Lab Coat & Chemical-Resistant Apron	Not required with proper ventilation
Spill Cleanup	Goggles & Face Shield	Heavy-duty Chemical Gloves	Chemical-Resistant Suit/Apron	Air-purifying respirator or SCBA (based on spill size)
Emergency Response	Goggles & Face Shield (or SCBA with full facepiece)	Heavy-duty Chemical Gloves	Chemical-Resistant Suit	Self-Contained Breathing Apparatus (SCBA)

## Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[1\]](#) Seek immediate medical attention.[\[1\]\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[\[1\]](#) Seek immediate medical attention.[\[1\]\[6\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse mouth with water and seek immediate medical attention.[\[1\]\[4\]\[5\]](#)

## Decontamination and Disposal

Proper disposal of contaminated materials is crucial to prevent secondary exposure.

- PPE Disposal: All disposable PPE (gloves, etc.) that has come into contact with **Diisopropylaminoborane** must be disposed of as hazardous waste.[4][5]
- Empty Containers: Empty containers must be triple-rinsed with a suitable solvent (e.g., in a fume hood). The rinsate must be collected and disposed of as hazardous chemical waste. [13][14] Never wash residues down the drain.[4][5]
- Spill Residues: Absorbent materials used to clean up spills should be collected in a sealed, properly labeled container for hazardous waste disposal.[1][6]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. fishersci.com [fishersci.com]
- 4. westliberty.edu [westliberty.edu]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. fishersci.com [fishersci.com]
- 7. ereztech.com [ereztech.com]
- 8. New Environment Inc. - NFPA Chemicals [newenv.com]
- 9. DIISOPROPYLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. leapchem.com [leapchem.com]
- 11. ba.auburn.edu [ba.auburn.edu]
- 12. WERCS Studio - Application Error [assets.thermofisher.com]
- 13. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]

- 14. nswai.org [nswai.org]
- To cite this document: BenchChem. [A Researcher's Guide to Personal Protective Equipment for Handling Diisopropylaminoborane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2863991#personal-protective-equipment-for-handling-diisopropylaminoborane>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)